

"dimethyliron" CAS number and molecular formula

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Compound of Interest

Compound Name: *Iron, dimethyl-*

Cat. No.: *B15423763*

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Dimethyliron: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a concise technical summary of dimethyliron, including its chemical identity and computed properties. While comprehensive experimental data and specific biological applications are not widely documented in publicly available literature, this guide presents the foundational information available for this organometallic compound.

Chemical Identity and Properties

Dimethyliron is an organoiron compound with the molecular formula C_2H_6Fe .^[1] Its fundamental properties, based on computational data, are summarized below.

Property	Value	Source
CAS Number	108890-32-0	PubChem[1]
Molecular Formula	C2H6Fe	PubChem[1]
Molecular Weight	85.91 g/mol	PubChem[1]
IUPAC Name	carbanide;iron(2+)	PubChem[1]
InChI	InChI=1S/2CH3.Fe/h21H3;/q2-1;+2	PubChem[1]
InChIKey	SDDQYJUEVKDWCP-UHFFFAOYSA-N	PubChem[1]
SMILES	[CH3-].[CH3-].[Fe+2]	PubChem[1]

Experimental Data and Protocols

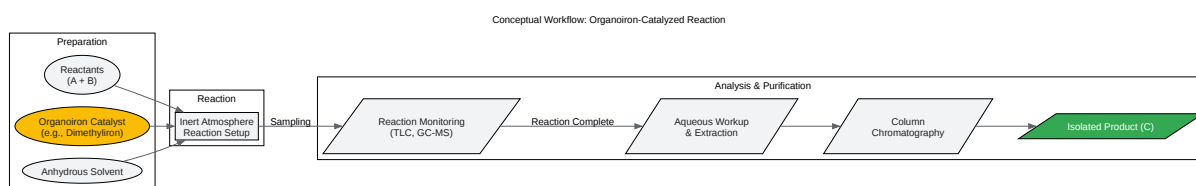
A thorough review of scientific literature did not yield specific, detailed experimental protocols for the synthesis or handling of dimethyliron. The compound is not as widely characterized as other organoiron complexes, such as ferrocene or iron tris(dimethyldithiocarbamate).[2][3]

Biological Activity and Signaling Pathways

Currently, there is a lack of information in the scientific literature regarding the specific signaling pathways modulated by dimethyliron or its direct applications in drug development. The broader field of organometallic chemistry, however, is an active area of research in medicine, with various metal-containing compounds being investigated for therapeutic properties.[3][4][5] These compounds can interact with biological systems in numerous ways, including acting as catalysts, enzyme inhibitors, or therapeutic agents.[3][5] For instance, some iron-containing compounds are explored for their roles in Fenton-like reactions to generate reactive oxygen species (ROS) for anticancer applications, which in turn can influence cellular signaling pathways related to oxidative stress and apoptosis.[6][7][8]

Conceptual Workflow: Application of Organoiron Compounds in Catalysis

While no specific experimental workflows for dimethyliron were found, the following diagram illustrates a general workflow for utilizing an organoiron compound as a catalyst in a hypothetical chemical reaction, a common application for such molecules.



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Caption: Conceptual workflow for a generic organoiron-catalyzed chemical synthesis.

Conclusion

Dimethyliron is a chemically defined organometallic compound with a known CAS number and molecular formula. However, there is a significant gap in the publicly accessible scientific literature regarding its experimental protocols, specific biological activities, and roles in signaling pathways or drug development. Future research may uncover the potential applications of this and other simple organoiron compounds. Researchers interested in this molecule may need to rely on theoretical modeling and de novo experimental design to explore its properties and potential uses.

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